

# Technical Bulletin: Proper Disposal Procedures for A-350619

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## Compound of Interest

Compound Name: A-350619  
CAS No.: 538368-27-3  
Cat. No.: B1250368

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## Executive Summary & Compound Profile

**A-350619** is a potent, small-molecule activator of soluble guanylyl cyclase (sGC).<sup>[1]</sup> Unlike standard laboratory reagents, this compound is a bioactive modulator of the nitric oxide (NO) signaling pathway, capable of inducing significant physiological changes (e.g., vasodilation, smooth muscle relaxation) at micromolar concentrations [1].<sup>[1]</sup>

**Critical Warning:** Because **A-350619** directly amplifies cGMP signaling, it poses specific cardiovascular risks (hypotension) if accidentally absorbed.<sup>[1]</sup> Standard "drain disposal" is strictly prohibited due to the risk of aquatic toxicity and environmental persistence of signaling modulators.<sup>[1]</sup>

| Property        | Data                                              |
|-----------------|---------------------------------------------------|
| Chemical Class  | Small Molecule sGC Activator                      |
| Primary Hazard  | Bioactive / Cardiovascular Modulator / Irritant   |
| Solubility      | Soluble in DMSO, Ethanol; poorly soluble in water |
| Disposal Method | High-Temperature Incineration (No drain disposal) |

## Personal Protective Equipment (PPE) Matrix

Rationale: **A-350619** is often dissolved in DMSO, a solvent that permeates skin and carries dissolved compounds into the bloodstream.<sup>[1]</sup> Standard latex gloves offer insufficient protection against DMSO-based solutions.<sup>[1]</sup>

- Respiratory: NIOSH-approved N95 (for solid handling) or Fume Hood (for solution preparation).<sup>[1]</sup>
- Dermal: Nitrile gloves (Double-gloving recommended).<sup>[1]</sup> Do NOT use Latex.<sup>[1]</sup>
  - Inner pair: 4 mil Nitrile.<sup>[1]</sup>
  - Outer pair: 5-8 mil Nitrile (chemically resistant).<sup>[1]</sup>
- Ocular: Chemical splash goggles (ANSI Z87.1).<sup>[1]</sup>

## Disposal Procedures: Step-by-Step

The following protocols utilize a "Cradle-to-Grave" tracking approach to ensure no bioactive material enters municipal water systems.

### A. Solid Waste (Powder & Contaminated Debris)

Applies to: Expired stock powder, weighing boats, contaminated gloves, and paper towels.<sup>[1]</sup>

- Containment: Place all solid waste into a clear, 4-mil polyethylene bag.

- Segregation: Do not mix with "Sharps" or "Biohazard" (infectious) waste unless the material is also biologically contaminated.[\[1\]](#) This is Chemical Hazardous Waste.
- Labeling: Affix a hazardous waste tag.
  - Constituents: "**A-350619** (sGC Activator) - 99%"[\[1\]](#)
  - Hazard Checkbox: Toxic / Irritant.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Final Disposal: Transfer to the facility's High-Temperature Incineration stream.

## B. Liquid Waste (Stock Solutions in DMSO/Ethanol)

Applies to: Unused high-concentration aliquots.[\[1\]](#)

- Solvent Identification: Determine if the solvent is Halogenated (e.g., DCM) or Non-Halogenated (e.g., DMSO, Ethanol).[\[1\]](#) **A-350619** is typically in Non-Halogenated solvents.[\[1\]](#)
- Collection: Pour into the designated "Non-Halogenated Organic Waste" carboy.
  - Crucial Step: Rinse the original vial with a small volume of ethanol and add the rinsate to the waste carboy.[\[1\]](#)
- Prohibition: NEVER pour DMSO stocks down the sink. DMSO is miscible with water, but the dissolved **A-350619** will persist and bypass standard water treatment filtration.[\[1\]](#)

## C. Aqueous Waste (Cell Culture Media)

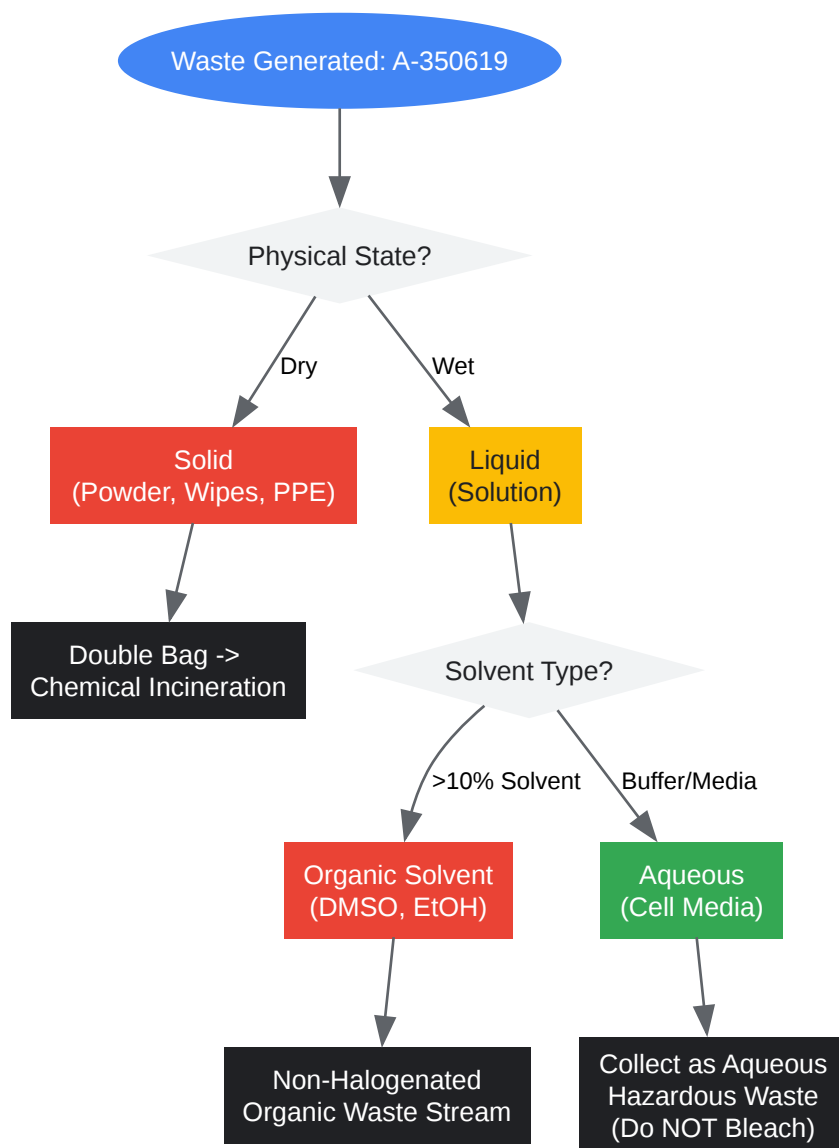
Applies to: Media containing diluted **A-350619** ( $\mu\text{M}$  range).[\[1\]](#)

- Deactivation Assessment: Unlike biological contaminants, small molecules are not reliably deactivated by bleach (hypochlorite).[\[1\]](#) Bleach may create toxic chlorinated byproducts.[\[1\]](#)
- Collection Protocol:
  - Low Volume (<500mL): Collect in a dedicated "Aqueous Chemical Waste" container.

- High Volume (>1L): If facility regulations permit, pass through an Activated Carbon Filter to sequester the organic molecule before neutralizing and disposing of the filtrate.[1]  
However, the safest default is collection as chemical waste.[1]

## Decision Logic: Waste Stream Segregation

This workflow ensures compliance with RCRA (USA) and REACH (EU) standards for bioactive research chemicals.



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Figure 1: Decision matrix for segregating **A-350619** waste based on physical state and solvent composition.<sup>[1]</sup>

## Spill Management Protocol

Immediate Action: Evacuate the immediate area if the spill involves dry powder (inhalation risk).<sup>[1]</sup>

- Don PPE: Double nitrile gloves, goggles, lab coat, and N95 mask (if powder).<sup>[1]</sup>
- Containment:
  - Powder: Cover with a wet paper towel (dampened with water) to prevent dust generation.<sup>[1]</sup>
  - Liquid: Surround with absorbent pads.<sup>[1]</sup>
- Cleanup:
  - Wipe the area from the outside in.<sup>[1]</sup>
  - Clean the surface with 70% Ethanol followed by soap and water.<sup>[1]</sup>
  - Note: **A-350619** is soluble in organic solvents; ethanol is more effective than water for the initial cleaning.<sup>[1]</sup>
- Disposal: Place all cleanup materials into the Solid Hazardous Waste bag (see Section 3A).

## References

- Miller, L. N., et al. (2003).<sup>[1]</sup> "**A-350619**: a novel activator of soluble guanylyl cyclase."<sup>[1]</sup><sup>[4]</sup> Life Sciences, 72(9), 1015-1025.<sup>[1]</sup>
- National Institutes of Health (NIH).<sup>[1]</sup> "Guidelines for the Disposal of Research Chemicals." NIH Office of Research Services.<sup>[1]</sup>
- Occupational Safety and Health Administration (OSHA).<sup>[1]</sup> "Hazard Communication Standard: Safety Data Sheets."

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